

In Vitro Assays to Measure E3 Ligase Conjugate Activity: Application Notes and Protocols

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Compound of Interest

Compound Name: *E3 Ligase Ligand-linker Conjugate*
101
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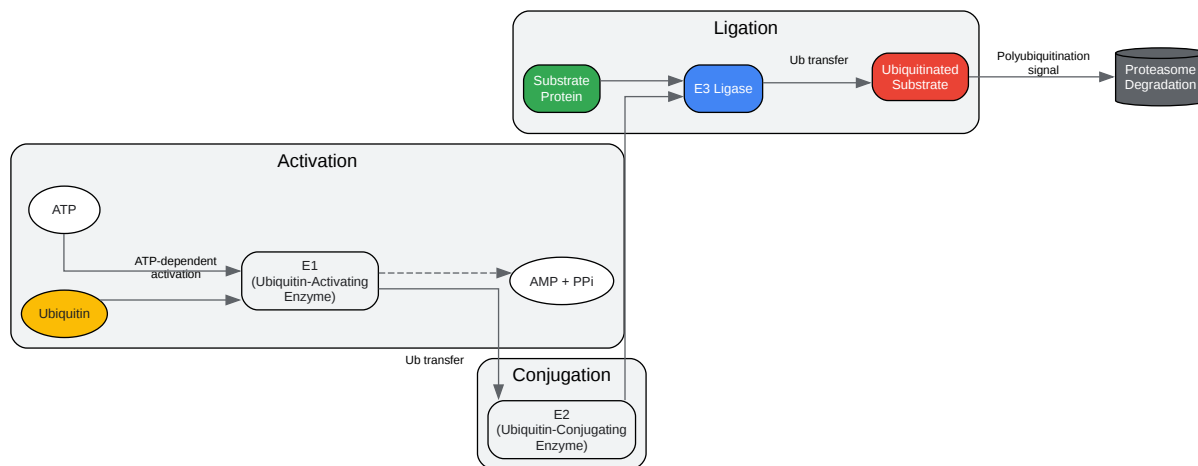
Introduction

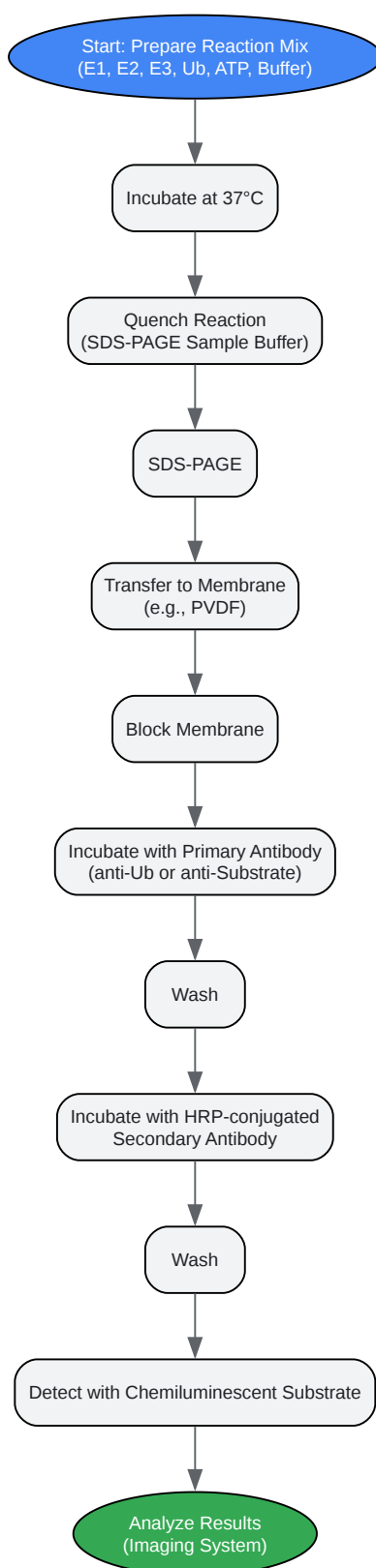
E3 ubiquitin ligases are a crucial class of enzymes that mediate the final step in the ubiquitination cascade, the covalent attachment of ubiquitin to substrate proteins. This post-translational modification governs a vast array of cellular processes, including protein degradation, signal transduction, and DNA repair. The dysregulation of E3 ligase activity is implicated in numerous diseases, including cancer and neurodegenerative disorders, making them attractive targets for therapeutic intervention.

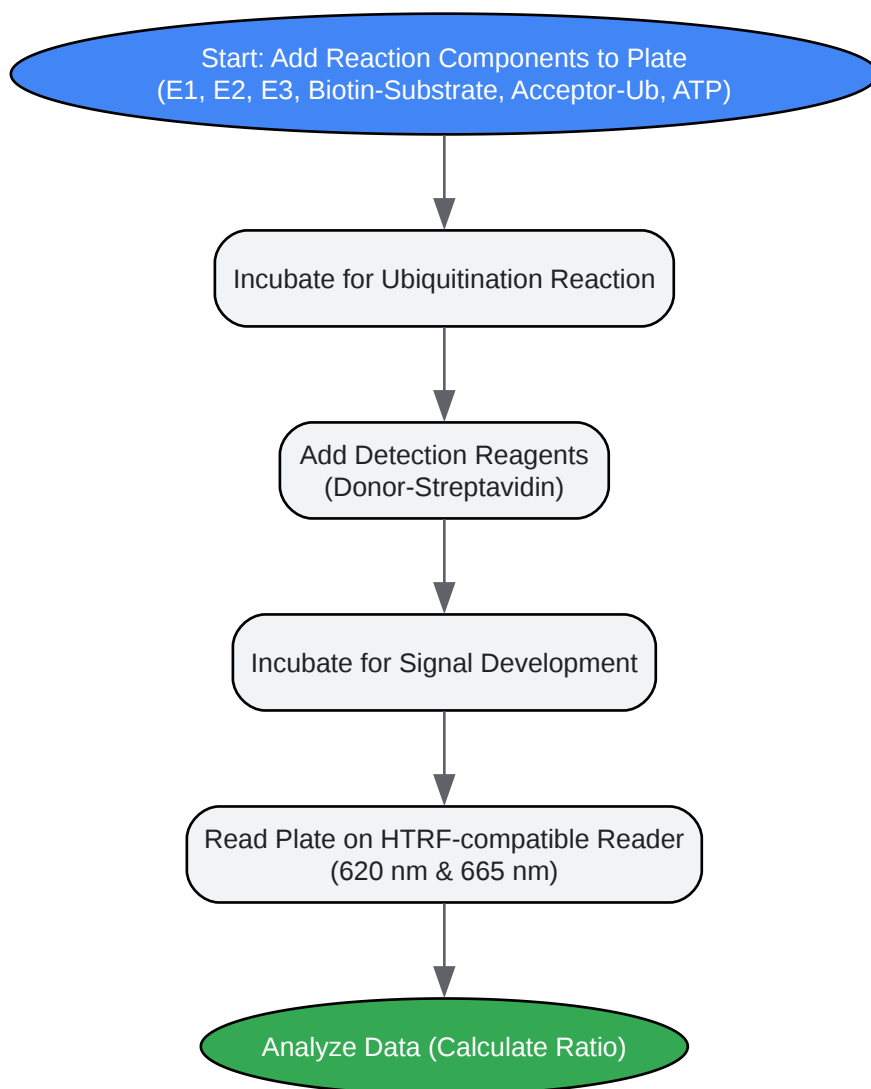
This document provides detailed application notes and protocols for various in vitro assays designed to measure the conjugate activity of E3 ligases. These assays are essential tools for academic research, drug discovery, and the development of novel therapeutics targeting this enzyme class. The protocols outlined below cover a range of methodologies, from traditional gel-based approaches to high-throughput, homogeneous assays such as HTRF, AlphaLISA, and Fluorescence Polarization.

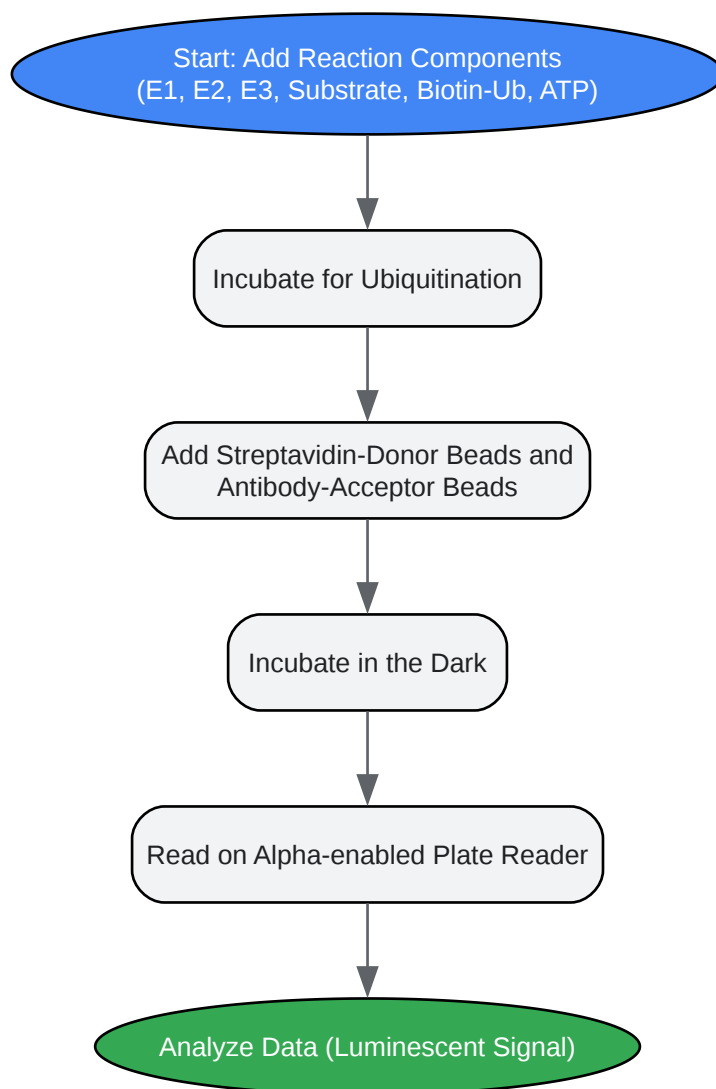
The E3 Ligase Conjugation Pathway

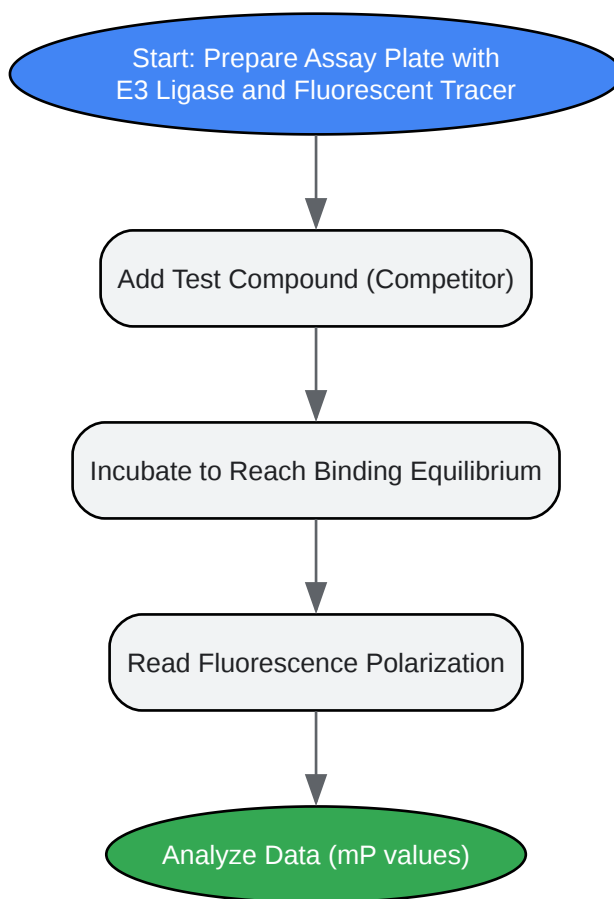
The ubiquitination process involves a three-enzyme cascade: an E1 ubiquitin-activating enzyme, an E2 ubiquitin-conjugating enzyme, and an E3 ubiquitin ligase.[1][2] The E3 ligase is responsible for recognizing the specific substrate and facilitating the transfer of ubiquitin from the E2 to the substrate.[2]











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References

- [1. In Vitro Analysis of E3 Ubiquitin Ligase Function \[jove.com\]](#)
- [2. Ubiquitin ligase - Wikipedia \[en.wikipedia.org\]](#)
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